

preparing Elongation factor P-IN-1 stock solutions for experiments

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Compound of Interest

Compound Name: Elongation factor P-IN-1

Cat. No.: B12418537

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Application Notes and Protocols for Elongation Factor P-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Elongation factor P (EF-P) is a crucial protein in bacteria that facilitates protein synthesis by preventing ribosomes from stalling, particularly during the translation of proteins containing consecutive proline residues.[1][2] The inhibition of EF-P can lead to impaired bacterial growth and proliferation, making it a promising target for the development of novel antibacterial agents. **Elongation factor P-IN-1** is a potent, synthetic inhibitor of EF-P.[3] As a β -lysine derivative, it has been observed to affect the proliferation rates of *E. coli*. [3] These application notes provide detailed protocols for the preparation of **Elongation factor P-IN-1** stock solutions for various experimental applications.

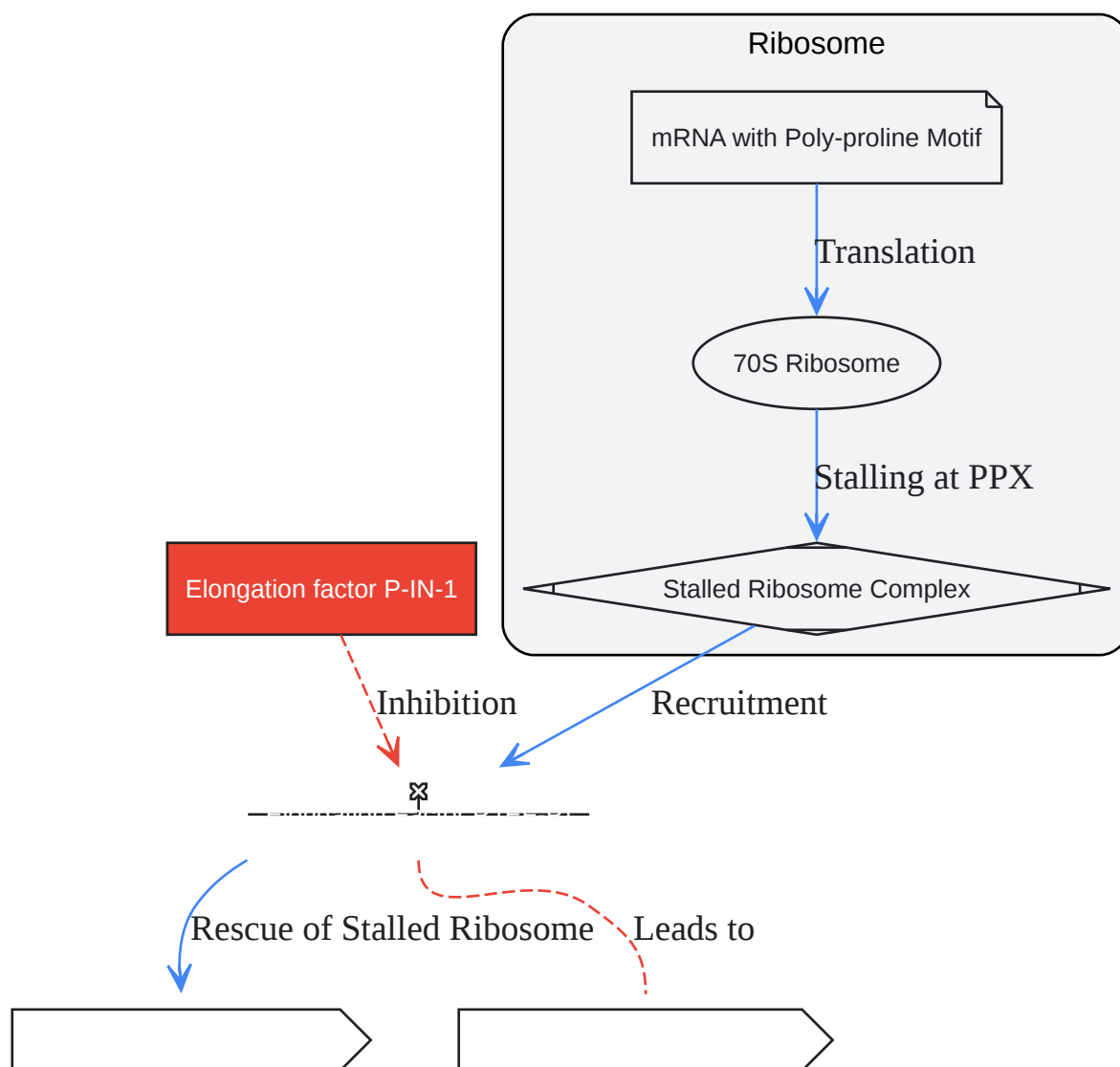
Quantitative Data Summary

For accurate and reproducible experimental results, precise preparation of **Elongation factor P-IN-1** stock solutions is essential. The following table summarizes the key quantitative data for this compound.

Property	Value	Reference
Catalog Number	HY-145880	[3]
Molecular Formula	C ₁₄ H ₃₁ N ₃ O ₂	[3]
Molecular Weight	273.41 g/mol	[3]
Appearance	Solid	
Purity	>98% (typically by HPLC)	
Primary Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Conc.	10 mM - 50 mM in DMSO	
Storage (Solid)	-20°C for up to 3 years	
Storage (in DMSO)	-20°C for up to 1 month, -80°C for up to 6 months	

Signaling Pathway of Elongation Factor P

Elongation factor P plays a vital role in bacterial translation elongation. It recognizes stalled ribosomes, often at poly-proline motifs, and rescues them to continue protein synthesis. The inhibition of EF-P by **Elongation factor P-IN-1** disrupts this crucial process, leading to an accumulation of stalled ribosomes and ultimately inhibiting bacterial growth.



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Signaling pathway of EF-P and its inhibition.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Elongation factor P-IN-1 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Elongation factor P-IN-1** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Elongation factor P-IN-1** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.9%
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate Reagents:** Allow the vial of **Elongation factor P-IN-1** and the DMSO to come to room temperature before opening to prevent condensation.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 273.41 \text{ g/mol} / 1000 = 2.7341 \text{ mg}$
- **Weigh the Compound:**
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 2.73 mg of **Elongation factor P-IN-1** powder into the tube. Record the exact weight.
- **Calculate Required Solvent Volume:** $\text{Volume (mL)} = \text{Mass (mg)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mM)})$ For an exact weight of 2.73 mg: $\text{Volume (mL)} = 2.73 \text{ mg} / (273.41 \text{ g/mol} \times 10 \text{ mM}) = 0.9985 \text{ mL (or } 998.5 \text{ }\mu\text{L)}$
- **Dissolve the Compound:**
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed compound.

- Close the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath may be used if necessary, but check for temperature sensitivity of the compound.
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use working volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months), protected from light.

Protocol 2: Quality Control of Stock Solution

It is good practice to verify the concentration and purity of the prepared stock solution.

Method: UV-Vis Spectrophotometry (if chromophore is present)

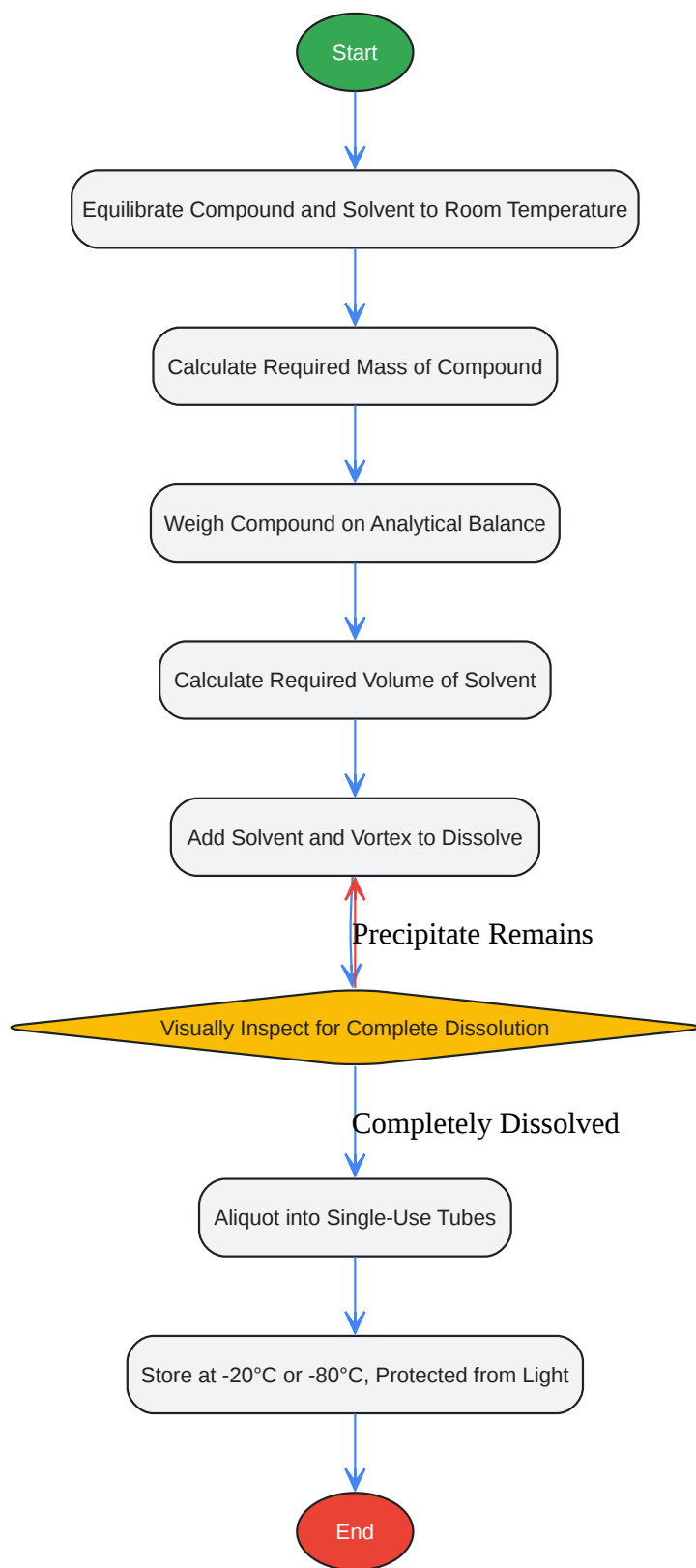
- Perform a serial dilution of the stock solution in the appropriate solvent.
- Measure the absorbance at the λ_{max} of **Elongation factor P-IN-1**.
- Calculate the concentration using the Beer-Lambert law ($A = \epsilon bc$), provided the molar extinction coefficient (ϵ) is known.

Method: HPLC-MS

- Dilute a small aliquot of the stock solution.
- Analyze by HPLC to check for purity and potential degradation products.
- Use mass spectrometry (MS) to confirm the identity of the compound.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for preparing a stock solution of a small molecule inhibitor.



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Workflow for preparing a stock solution.

Troubleshooting

- Precipitation upon dilution in aqueous buffer: This is common for hydrophobic compounds stored in DMSO. To mitigate this, decrease the final concentration, use a co-solvent system if compatible with the assay, or perform serial dilutions in a stepwise manner.
- Compound insolubility in DMSO: If the compound does not fully dissolve, gentle warming (e.g., 37°C) or brief sonication may help. Ensure the DMSO is anhydrous, as absorbed water can reduce solubility.
- Stock solution instability: To maintain the integrity of the stock solution, avoid repeated freeze-thaw cycles by preparing single-use aliquots. Store protected from light and at the recommended temperature.

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References

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